

Application Note: Preparation of MPX-007 Stock Solutions in DMSO

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Compound of Interest

Compound Name: MPX-007
Cat. No.: B15576688

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **MPX-007**, a potent and selective inhibitor of GluN2A-containing NMDA receptors.[1][2] Due to its hydrophobic nature and limited solubility in aqueous solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating concentrated stock solutions.[3] Adherence to this protocol is crucial for ensuring the stability, and consistent performance of **MPX-007** in experimental settings.

Compound Information and Properties

MPX-007 is a pyrazine-containing compound that acts as a selective negative allosteric modulator (NAM) of NMDA receptors containing the GluN2A subunit.[4] Its molecular details are summarized below.

Property	Value	Reference
CAS Number	1688685-29-1	[1]
Molecular Formula	C ₁₈ H ₁₇ F ₂ N ₅ O ₃ S ₂	[1]
Molecular Weight	453.48 g/mol	[1][2]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]

Materials and Equipment

- **MPX-007** solid powder
- Anhydrous, high-quality DMSO (Dimethyl Sulfoxide)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, disposable tips
- Vortex mixer
- Optional: Water bath or heat block set to 37°C
- Optional: Sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for this compound.^[5] Adjust calculations accordingly for different desired concentrations.

3.1. Calculation of Required Mass

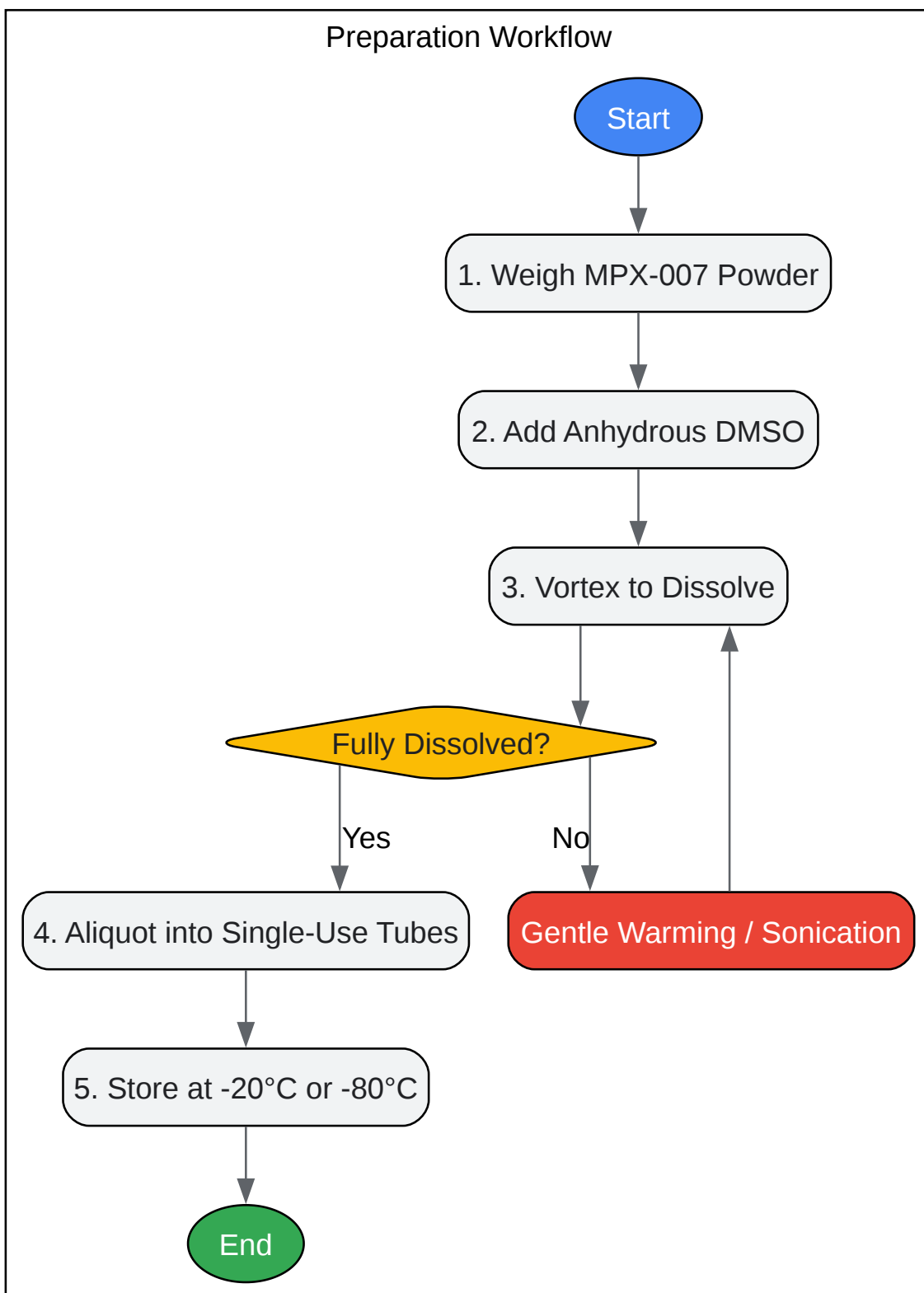
To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

- Example Calculation for 1 mL of 10 mM **MPX-007**:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 453.48 \text{ g/mol}$
 - $\text{Mass (mg)} = 4.5348 \text{ mg}$

3.2. Step-by-Step Procedure

- Preparation: Put on appropriate PPE. Ensure the workspace is clean.
- Weighing: Carefully weigh out the calculated amount of **MPX-007** powder (e.g., 4.53 mg) using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the tube containing the **MPX-007** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Ensuring Complete Dissolution (Optional): If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution.^[5] Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.^[3]^[5]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date, and your initials. Store the aliquots as recommended in Section 4.



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Fig. 1: Workflow for preparing **MPX-007** stock solution.

Storage and Stability

Proper storage is critical to maintain the integrity of **MPX-007**.

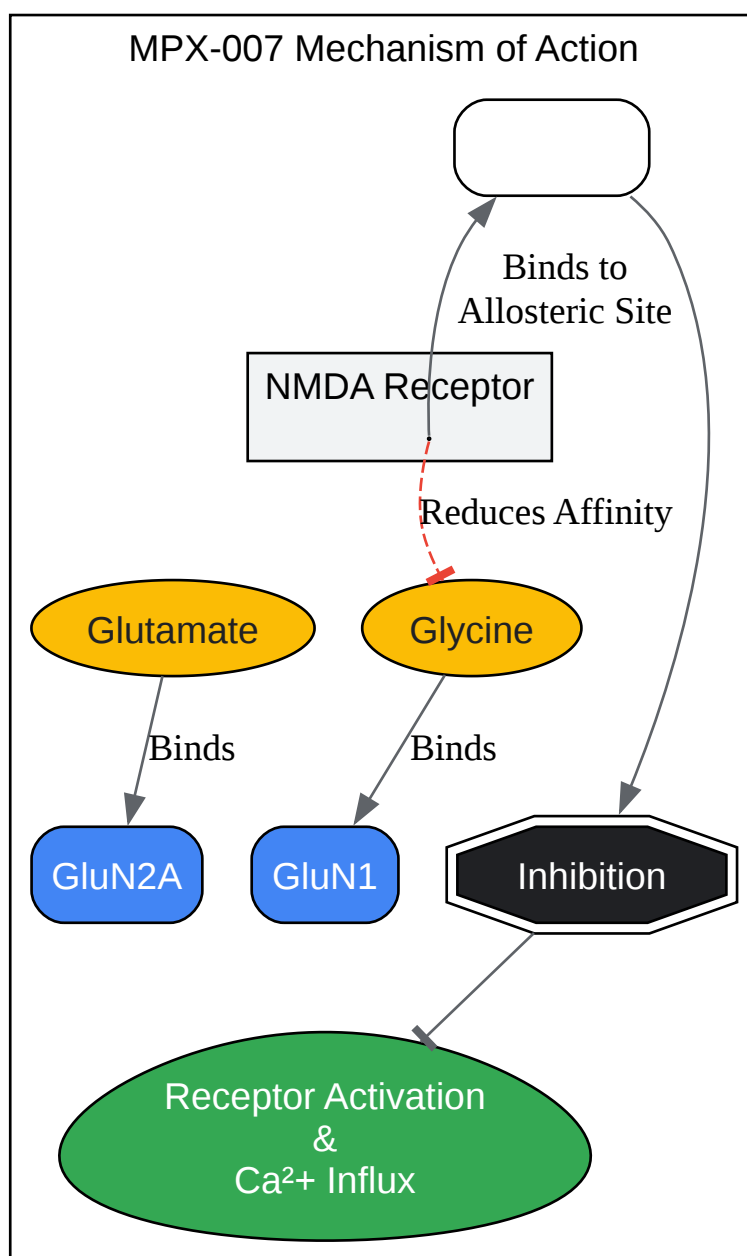
Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Long-term (months to years)	Store in a dry, dark place. [1]
0 - 4°C	Short-term (days to weeks)	[1]	
DMSO Stock Solution	-20°C or -80°C	Long-term (months)	Recommended. Aliquot to avoid freeze-thaw cycles. [3] [5]
0 - 4°C	Short-term (days to weeks)	For immediate or very near-term use. [1]	

Note: Aqueous solutions of **MPX-007** are less stable and should be prepared fresh for each experiment from the DMSO stock. If storage of aqueous working solutions is unavoidable, it should not exceed 24 hours at 4°C.[\[5\]](#)

Application in Cell-Based Assays

When preparing working dilutions for cell-based assays, it is crucial to minimize the final DMSO concentration to avoid solvent-induced cytotoxicity or off-target effects.[\[3\]](#)

- **Recommended Final DMSO Concentration:** For most cell lines, the final concentration of DMSO in the culture medium should be kept at or below 0.5% (v/v).[\[3\]](#)
- **Sensitive Cell Lines:** Primary cells, neuronal cell lines, and stem cells may require even lower concentrations ($\leq 0.1\%$).[\[3\]](#)
- **Vehicle Control:** Always include a vehicle control group in your experiments. This group should be treated with the same final concentration of DMSO as the experimental group, but without **MPX-007**, to differentiate the compound's effects from those of the solvent.[\[3\]](#)



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Fig. 2: Allosteric inhibition of NMDA receptors by **MPX-007**.

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